

Performance Comparison: IQ-R Assay vs. Western Blot

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IQ-R
Cat. No.: B10800199

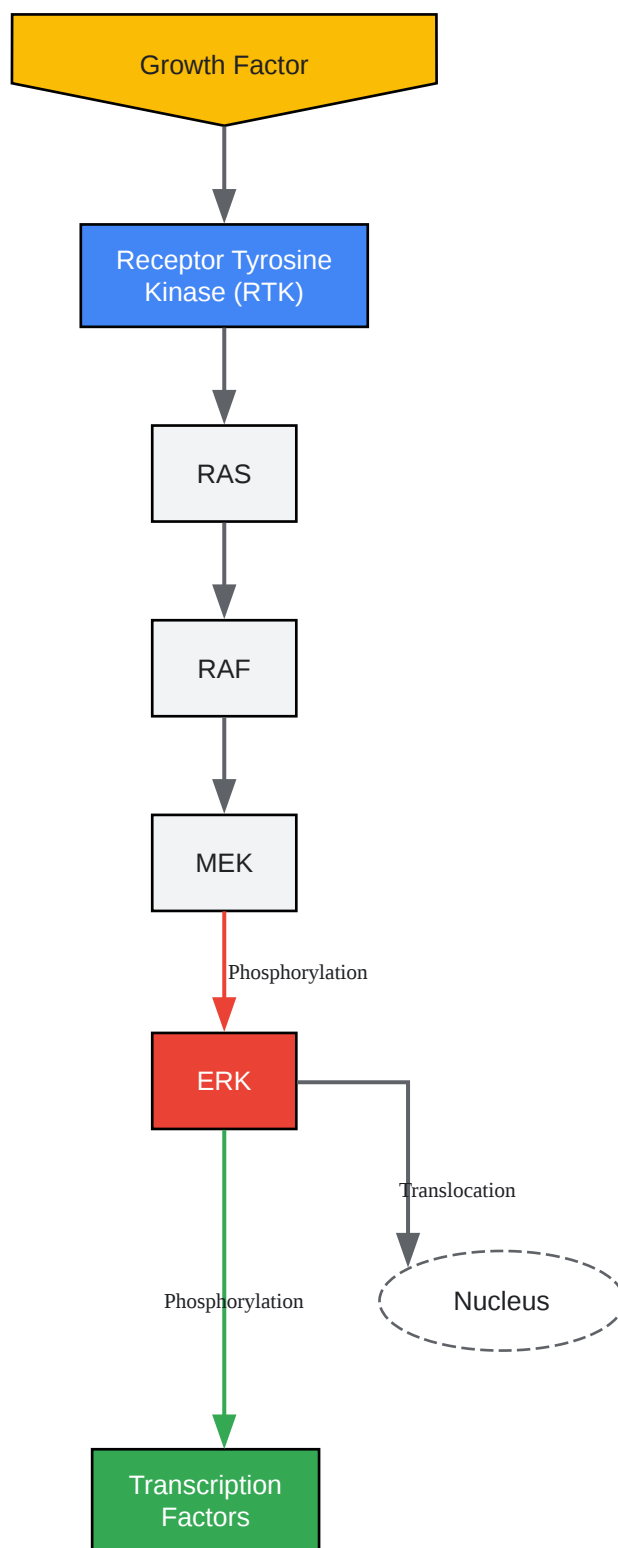
[Get Quote](#)

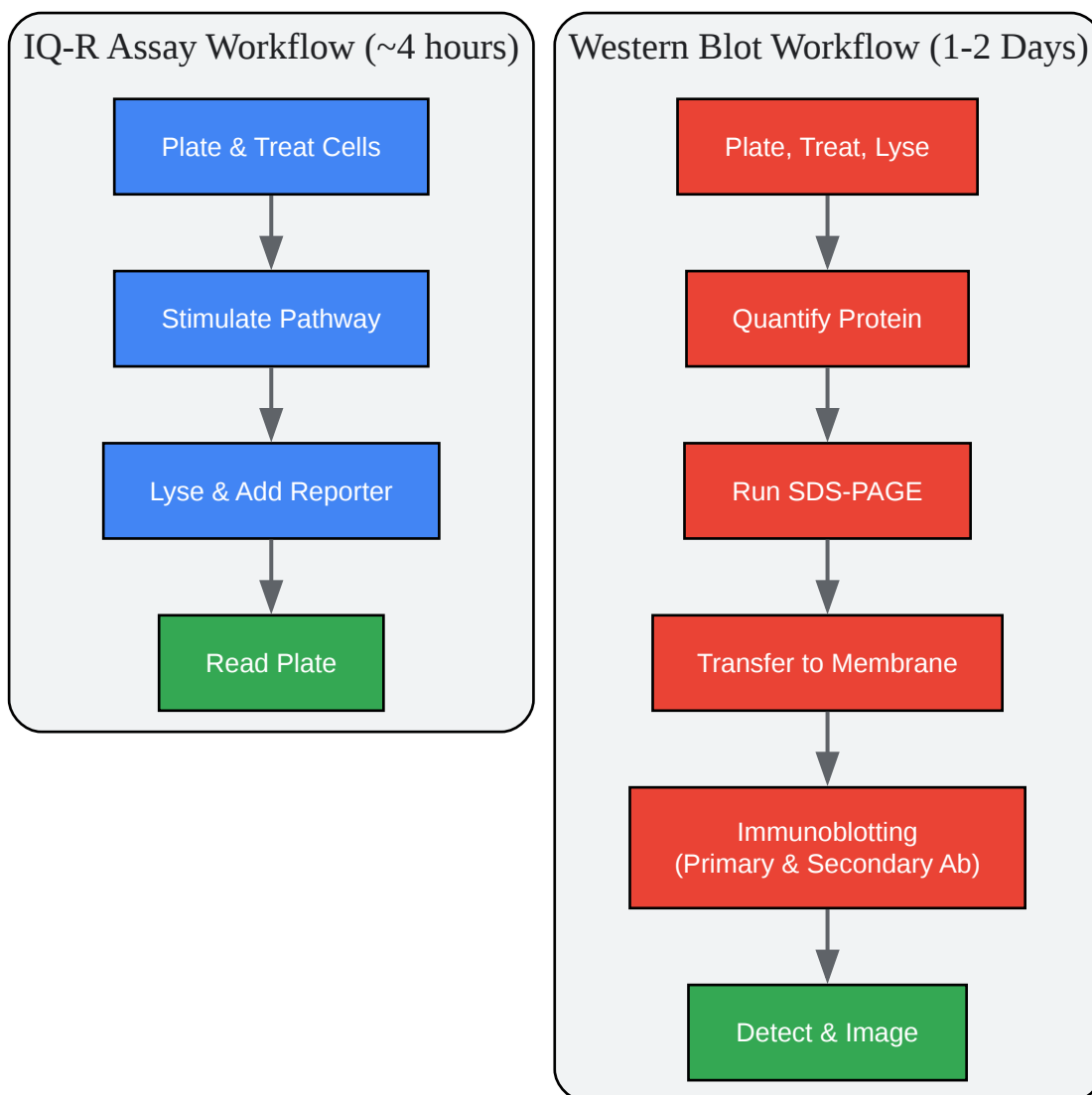
The following table summarizes the key performance metrics for both methods in the context of quantifying ERK phosphorylation, a key indicator of MAPK/ERK pathway activation.

Parameter	IQ-R Assay	Traditional Western Blot	Advantage
Sensitivity	High (femtogram range)	Moderate (picogram to nanogram range)	IQ-R Assay
Quantitation	Direct quantitative readout	Semi-quantitative	IQ-R Assay
Throughput	High (96- or 384-well plate format)	Low (manual gel processing)	IQ-R Assay
Time to Result	~ 4 hours	1 - 2 days	IQ-R Assay
Hands-on Time	~ 1 hour	~ 4 - 6 hours	IQ-R Assay
Required Sample	Low (< 10,000 cells/well)	High (> 100,000 cells/lysate)	IQ-R Assay
Multiplexing	Possible with different reporters	Limited by antibody availability/stripping	IQ-R Assay

Signaling Pathway Overview

The diagram below illustrates the core components of the MAPK/ERK signaling cascade, from receptor activation to the phosphorylation of ERK.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Performance Comparison: IQ-R Assay vs. Western Blot]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800199/docs#performance-comparison-iq-r-assay-vs-western-blot\]](https://www.benchchem.com/product/b10800199/docs#performance-comparison-iq-r-assay-vs-western-blot)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)